Technical Profile: 3-[(4-Fluorophenyl)sulfanyl]propanehydrazide[1][2]

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Compound of Interest

Compound Name:	*3-[(4-Fluorophenyl)sulfanyl]propanehydrazide*
CAS No.:	*851169-59-0*
Cat. No.:	*B3387718*

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Executive Summary

3-[(4-Fluorophenyl)sulfanyl]propanehydrazide is a functionalized organic intermediate characterized by a fluorinated phenyl sulfide tail and a reactive hydrazide headgroup. It serves as a critical building block in medicinal chemistry, particularly for the synthesis of 1,2,4-triazoles and 1,3,4-oxadiazoles—heterocycles frequently found in antimicrobial, anticancer, and anti-inflammatory agents.

The presence of the fluorine atom enhances metabolic stability and lipophilicity (LogP), modulating the pharmacokinetic profile of downstream derivatives compared to their non-fluorinated analogues.

Molecular Identity & Physicochemical Data[3][4][5][6]

The following table consolidates the essential molecular parameters for stoichiometric calculations and analytical verification.

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Parameter	Value	Notes
CAS Number	851169-59-0	Verified Identifier
IUPAC Name	3-[(4-Fluorophenyl)sulfanyl]propane hydrazide	Also: 3-(4-Fluorophenylthio)propionic acid hydrazide
Molecular Formula	$C_9H_{11}FN_2OS$	
Molecular Weight	214.26 g/mol	Average Mass (for stoichiometry)
Monoisotopic Mass	214.0576 g/mol	Exact Mass (for High-Res MS)
SMILES	C1=CC(=CC=C1F)SCCC(=O)NN	
InChI Key	ALBWWALSEOWKRA-UHFFFAOYSA-N	(Analogous structure key)
Physical State	Solid (Crystalline)	Typically white to off-white powder
Solubility	DMSO, DMF, Methanol	Limited solubility in water

Synthesis Protocol (Step-by-Step)

The synthesis of this compound typically follows a robust two-step sequence: Thia-Michael Addition followed by Hydrazinolysis. This protocol is self-validating; the disappearance of the ester peak in IR/NMR confirms the second step.

Step 1: Thia-Michael Addition

Objective: Synthesis of Methyl 3-[(4-fluorophenyl)sulfanyl]propanoate.

- Reagents: 4-Fluorothiophenol (1.0 eq), Methyl Acrylate (1.1 eq), Triethylamine (Catalytic, 0.1 eq).
- Solvent: Methanol or Dichloromethane (DCM).
- Procedure:

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- Dissolve 4-Fluorothiophenol in solvent at 0°C.
- Add Triethylamine (TEA) dropwise.
- Slowly add Methyl Acrylate to control the exotherm.
- Stir at room temperature for 4–6 hours.
- Validation: Monitor TLC (Hexane:EtOAc 8:2). Disappearance of thiol indicates completion.
- Workup: Evaporate solvent. Dissolve residue in DCM, wash with water/brine, dry over Na_2SO_4, and concentrate.

Step 2: Hydrazinolysis

Objective: Conversion of the ester to the hydrazide.

- Reagents: Methyl 3-[(4-fluorophenyl)sulfanyl]propanoate (from Step 1), Hydrazine Hydrate (80% or 99%, 5.0 eq).
- Solvent: Ethanol (Absolute).
- Procedure:
  - Dissolve the ester intermediate in Ethanol.
  - Add Hydrazine Hydrate dropwise at room temperature.
  - Reflux the mixture for 6–12 hours.
  - Validation: Monitor TLC. The hydrazide is significantly more polar than the ester.
  - Workup: Cool the mixture to 0°C. The product often precipitates. Filter the solid, wash with cold ethanol, and dry. If no precipitate forms, concentrate the solvent and recrystallize from Ethanol/Ether.

Visual Workflow (DOT Diagram)

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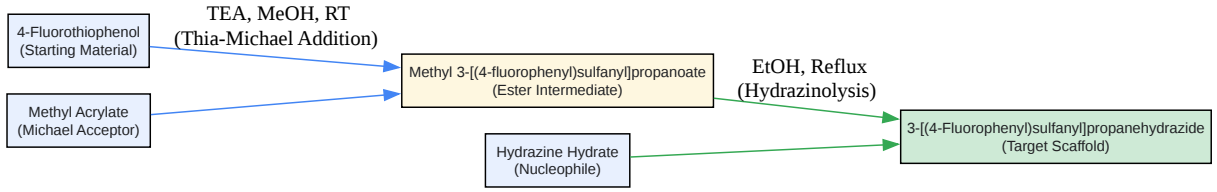

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Figure 1: Two-step synthesis pathway from 4-fluorothiophenol to the target hydrazide.[1]

Analytical Validation

To ensure scientific integrity, the synthesized compound must be validated using the following spectral markers.

Nuclear Magnetic Resonance (^{1}H NMR)

- Solvent: DMSO-d_6
- Aromatic Region (6.9 – 7.5 ppm): Two multiplets corresponding to the 4-fluorophenyl group (AA'BB' system coupled with Fluorine).
- Hydrazide Protons:
  - ~9.0 ppm (Singlet): -C(=O)NH- (Amide proton).
  - ~4.2 ppm (Broad Singlet): -NH_2 (Amino protons).
- Propyl Chain:
  - ~2.3 ppm (Triplet): -CH_2-C(=O)- (Alpha to carbonyl).
  - ~3.1 ppm (Triplet): -S-CH_2- (Alpha to sulfur).

^{19}F NMR (Fluorine)

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- Diagnostic Signal: ~ -115 to -120 ppm (Singlet/Multiplet). This confirms the integrity of the C-F bond during synthesis.

Mass Spectrometry (ESI-MS)

- Positive Mode: $[M+H]^+$ peak at 215.06 m/z.
- Fragmentations: Loss of hydrazine (-32 Da) or cleavage of the C-S bond may be observed at higher collision energies.

Functional Applications & Derivatization[8]

Researchers utilize this scaffold primarily to generate heterocyclic libraries. The hydrazide group is a versatile "handle" for cyclization.

- Schiff Bases (Hydrazones): Reaction with aromatic aldehydes yields hydrazones, which often exhibit enhanced antioxidant activity.
- 1,3,4-Oxadiazoles: Cyclization with carboxylic acids (using $POCl_3$) or CS_2 (using KOH) yields oxadiazoles, known for anti-inflammatory properties.
- 1,2,4-Triazoles: Reaction with isothiocyanates followed by base-catalyzed cyclization yields mercapto-triazoles.

Derivatization Logic (DOT Diagram)

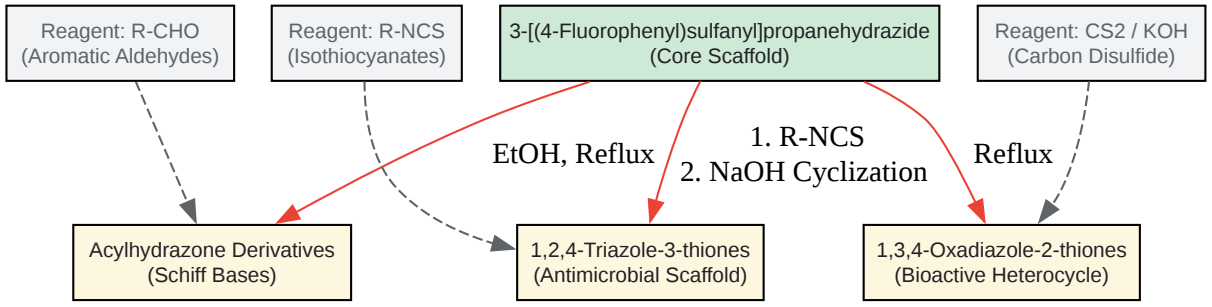

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Figure 2: Common derivatization pathways for drug discovery using the hydrazide scaffold.

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References

- Der Pharma Chemica.Synthesis, characterisation of some derivatives of 3-[(4-chlorophenyl) sulfonyl] propane hydrazide. (Methodology Reference for Thio-Hydrazide Synthesis). [Link]
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Sources

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